Introduction: A Molecule of Industrial Significance

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Amino-2,4-dichlorophenol*
CAS No.:	*61693-42-3*
Cat. No.:	*B1274150*

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3-Amino-2,4-dichlorophenol is a distinct organic molecule that merges the structural features of aminophenols and dichlorophenols.[1] This unique combination of an amino group, a hydroxyl group, and two chlorine atoms on a phenolic ring imparts specific reactivity that makes it a valuable precursor in various chemical syntheses.[1] While its most prominent application is in the cosmetics industry as a key component in oxidative hair dye formulations, its structural motifs suggest potential as a building block in the synthesis of pharmaceuticals and other complex organic molecules.[1][2] This guide aims to consolidate the available technical data to serve as a foundational resource for its application and further investigation.

Chemical Identity and Structure

Correctly identifying a chemical compound is the bedrock of scientific research. **3-Amino-2,4-dichlorophenol** is known by several synonyms, and its identity is confirmed by its unique CAS number.

- Primary Name: **3-Amino-2,4-dichlorophenol**
- CAS Number: 61693-42-3[3][4][5][6]

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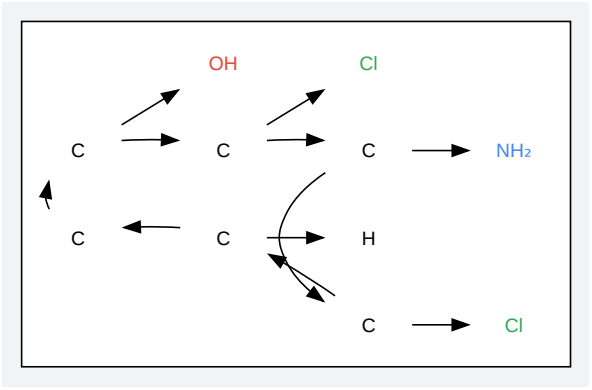
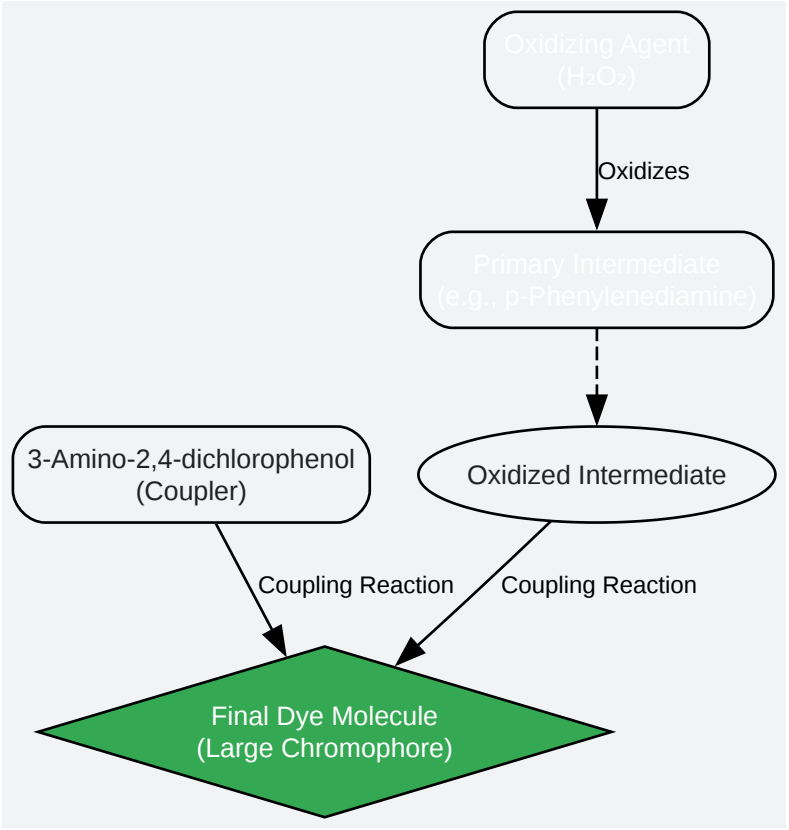
- Molecular Formula: $C_6H_5Cl_2NO$[3][4][6]
- Molecular Weight: 178.01 g/mol [3][4][6]
- IUPAC Name: **3-amino-2,4-dichlorophenol**[4]
- Synonyms: 2,4-Dichloro-3-aminophenol, Phenol, 3-amino-2,4-dichloro-[3][7]





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Caption: Oxidative hair dye formation pathway.

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Applications in Research and Industry

The utility of **3-Amino-2,4-dichlorophenol** is centered on its role as a chemical intermediate.

- Cosmetics Industry: Its principal use is in permanent hair dye formulations, where it is typically used at a maximum concentration of 3.0% before being mixed 1:1 with a developer, resulting in an on-head concentration of 1.5%. [2]* Pharmaceutical and Agrochemical Synthesis: Halogenated phenolic compounds are significant precursors in the synthesis of a wide range of biologically active molecules, including pharmaceuticals and agrochemicals. [1][8]While specific applications of **3-Amino-2,4-dichlorophenol** in drug development are not widely documented, its structure is analogous to other intermediates used to synthesize Active Pharmaceutical Ingredients (APIs). [8][9]

Safety and Toxicology

Understanding the toxicological profile of a chemical is critical for safe handling and risk assessment. The hydrochloride salt of **3-Amino-2,4-dichlorophenol** (CAS No: 61693-43-4) has undergone more extensive toxicological evaluation.

- Acute Toxicity: The hydrochloride salt is considered harmful if swallowed. [10]* Skin and Eye Irritation: It is reported to cause serious eye damage and may cause skin irritation. [10]* Sensitization: There is evidence that the compound may cause an allergic skin reaction. [10]* Genotoxicity: Studies on the genotoxicity of the hydrochloride salt have been conducted, showing no gene mutations in bacteria but slight indications of a clastogenic effect in mammalian cells. [2]

Safe Handling Protocol

Based on the available data, the following handling precautions are recommended:

- Ventilation: Handle in a well-ventilated area to avoid the formation of dust and aerosols. [3]2. Personal Protective Equipment (PPE): Wear suitable protective clothing, gloves, and eye/face protection. [3]3. Storage: Store in a tightly closed container in a dry, cool, and dark place. [3][11]4. Disposal: Dispose of the substance and its container in accordance with local, regional, and national regulations.

Analytical Methods

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High-performance liquid chromatography (HPLC) is a suitable method for the analysis of **3-Amino-2,4-dichlorophenol**. A reverse-phase (RP) HPLC method using a mobile phase of acetonitrile and water with a phosphoric acid modifier can be employed for separation and quantification. [12]For applications requiring mass spectrometry (MS) detection, the phosphoric acid should be replaced with a volatile modifier like formic acid. [12]

Conclusion

3-Amino-2,4-dichlorophenol is a specialized chemical intermediate with a well-defined primary application in the cosmetics industry. Its unique trifunctional structure—possessing amine, hydroxyl, and chloro groups—provides a platform for diverse chemical reactivity. The comprehensive data on its physicochemical properties, spectroscopic profile, and safety provides a solid foundation for its use in current applications and for exploring its potential in the synthesis of novel compounds in the pharmaceutical and materials science sectors. Adherence to established safety protocols is essential when handling this compound.

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- To cite this document: BenchChem. [Introduction: A Molecule of Industrial Significance]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1274150/docs#introduction-a-molecule-of-industrial-significance]

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